

Safety and handling precautions for 3-(Hydrazinomethyl)pyridine dihydrochloride

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Compound of Interest

Compound Name: 3-(Hydrazinomethyl)pyridine dihydrochloride

Cat. No.: B1319894

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An In-depth Technical Guide to the Safe Handling of **3-(Hydrazinomethyl)pyridine Dihydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-(Hydrazinomethyl)pyridine dihydrochloride**, a heterocyclic compound of interest in pharmaceutical research and development. Due to the limited availability of specific experimental safety data for this compound, this document draws upon information from safety data sheets, analogous compounds, and established protocols for handling pyridine and hydrazine derivatives.

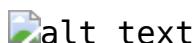
Hazard Identification and Classification

3-(Hydrazinomethyl)pyridine dihydrochloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1] [2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [1] [2]

Pictograms:



Signal Word: Danger[\[1\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of a compound is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₉ Cl ₂ N ₃
Molecular Weight	182.05 g/mol [1]
Appearance	White to off-white crystalline powder
Solubility	Soluble in water

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **3-(Hydrazinomethyl)pyridine dihydrochloride** to minimize exposure and prevent adverse health effects.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.[3]
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.[3]
- Respiratory Protection: If working outside a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is necessary.

General Hygiene Practices:

- Avoid inhalation of dust and contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.
- Contaminated clothing should be removed immediately and laundered before reuse.

The following diagram illustrates a standard workflow for the safe handling of hazardous chemicals like **3-(Hydrazinomethyl)pyridine dihydrochloride**.



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Safe handling workflow for hazardous chemicals.

First Aid Measures

In case of exposure, immediate medical attention is crucial.

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly marked, and access should be restricted to authorized personnel.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Waste should be considered hazardous and disposed of through a licensed waste disposal company.

Experimental Protocols for Safety Assessment

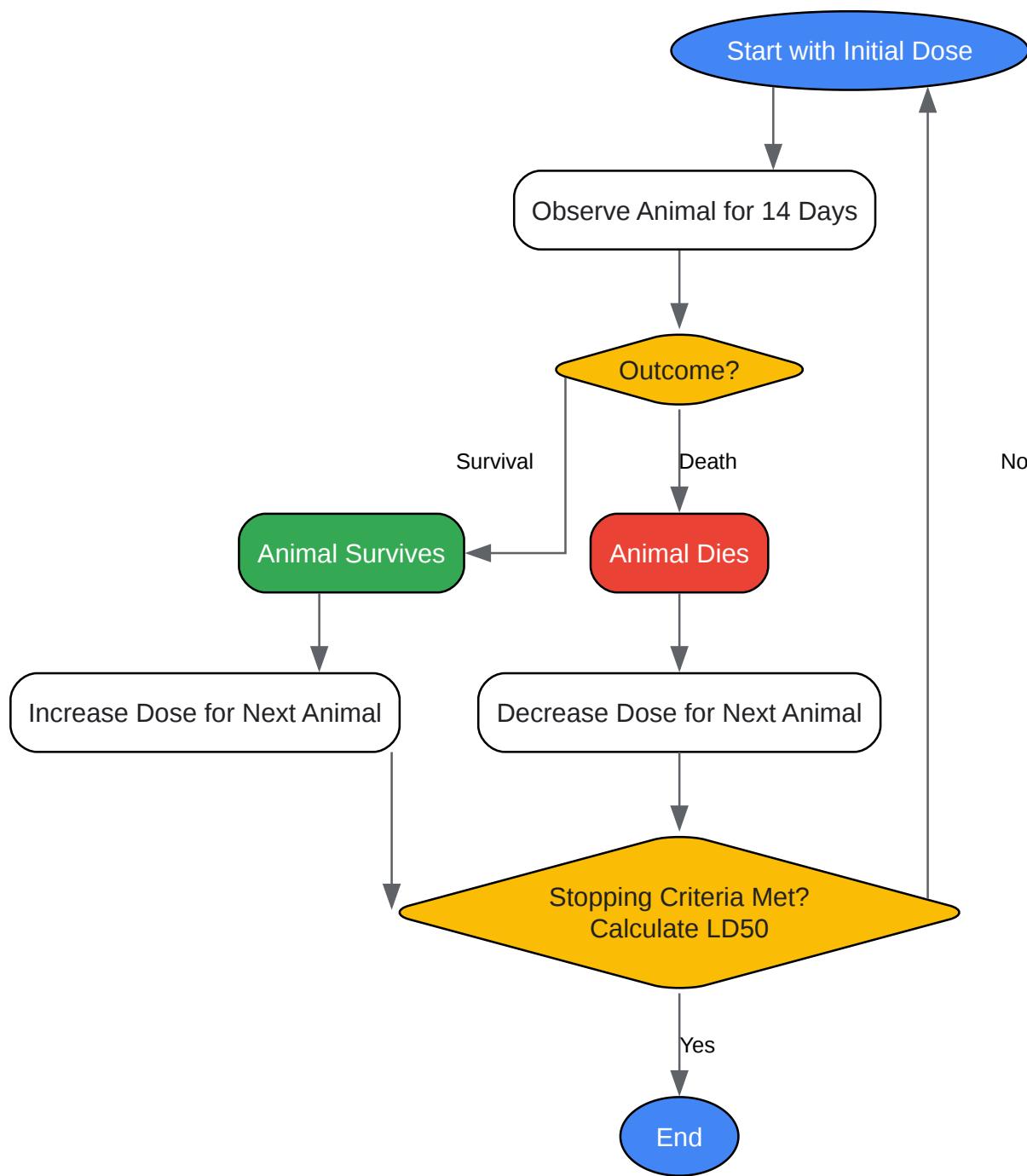
While specific toxicological studies for **3-(Hydrazinomethyl)pyridine dihydrochloride** are not readily available, the following outlines a general methodology for an acute oral toxicity study, which is a standard procedure in safety assessment.

Experimental Protocol: Acute Oral Toxicity (Up-and-Down Procedure - OECD Guideline 425)

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Animals: Typically, female rats are used. They are housed in standard conditions with access to food and water.
- Procedure:
 - A single animal is dosed with the test substance at a starting dose level selected from a series of fixed dose levels.

- The animal is observed for signs of toxicity and mortality over a 14-day period.
- If the animal survives, the next animal is dosed at a higher fixed dose level. If the animal dies, the next animal is dosed at a lower fixed dose level.
- This sequential dosing continues until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the outcomes (survival or death) at the different dose levels.

The following diagram illustrates the decision-making process in the Up-and-Down Procedure.



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- To cite this document: BenchChem. [Safety and handling precautions for 3-(Hydrazinomethyl)pyridine dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319894#safety-and-handling-precautions-for-3-hydrazinomethyl-pyridine-dihydrochloride]

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